

Dimethylsilanol Technical Support Center: A Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: Silanol, dimethyl-

Cat. No.: B8551007

[Get Quote](#)

Welcome to the Technical Support Center for the safe handling and storage of dimethylsilanol (CAS No. 5906-76-3). This guide is intended for researchers, scientists, and drug development professionals who work with this reactive organosilicon compound. The information provided herein is synthesized from established safety protocols for similar organosilicon compounds and general laboratory safety practices. It is crucial to supplement this guide with your institution's specific safety procedures and to perform a thorough risk assessment before beginning any experiment.

Section 1: Understanding Dimethylsilanol

Dimethylsilanol is a volatile, colorless liquid with a distinct odor. Its unique chemical structure, featuring a hydroxyl group attached to a silicon atom, makes it a valuable intermediate in the synthesis of various silicones and silanes. However, this reactivity also necessitates careful handling and storage to prevent hazardous situations.^[1]

Table 1: Physical and Chemical Properties of Dimethylsilanol

Property	Value	Source
CAS Number	5906-76-3	[1][2]
Molecular Formula	C ₂ H ₈ OSi	[1][2]
Molecular Weight	76.17 g/mol	[2]
Boiling Point	51.3 °C at 760 mmHg	[1][2]
Density	0.8521 g/cm ³ at 30 °C	[1]
Vapor Pressure	229 mmHg at 25°C	[1][2]
Solubility	Soluble in water	[1]

Section 2: Frequently Asked Questions (FAQs)

This section addresses common questions regarding the safe handling and storage of dimethylsilanol.

Q1: What are the primary hazards associated with dimethylsilanol?

A1: While a comprehensive, peer-reviewed Safety Data Sheet (SDS) for dimethylsilanol is not readily available, based on the reactivity of similar silanols and general knowledge of organosilicon compounds, the primary hazards are likely to be:

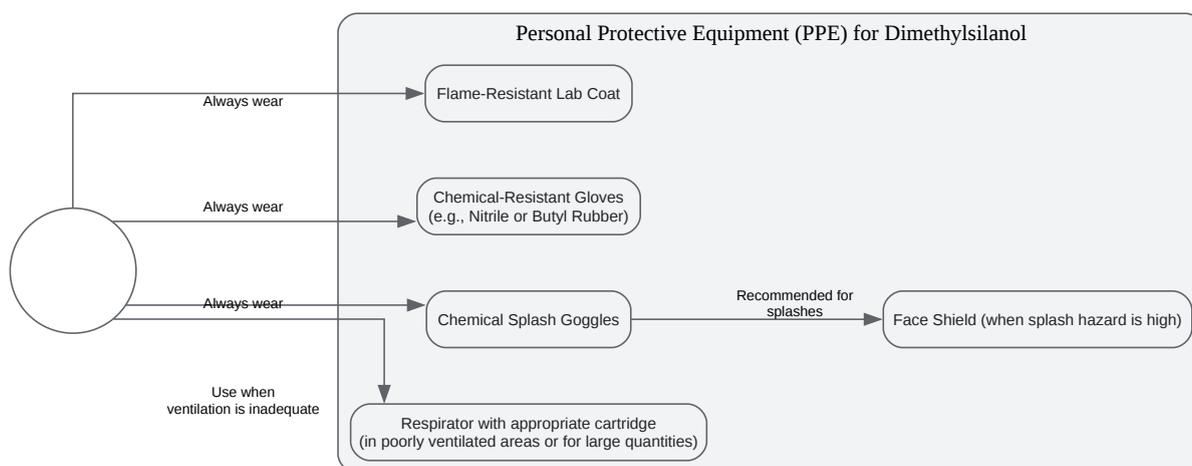
- **Flammability:** Organosilicon compounds can be flammable and may ignite when exposed to heat, sparks, or open flames.[3]
- **Inhalation Toxicity:** Inhalation of volatile silanes can cause headaches, nausea, dizziness, and irritation of the upper respiratory tract.[4][5] Prolonged or high-concentration exposure may lead to more severe respiratory issues.[5]
- **Skin and Eye Irritation:** Direct contact with silanes can cause skin and eye irritation.[4][5]
- **Reactivity:** Dimethylsilanol is a reactive compound, particularly prone to self-condensation, which can be catalyzed by acids or bases. This can lead to the formation of larger polysiloxanes and the release of heat.

Q2: What are the appropriate storage conditions for dimethylsilanol?

A2: To ensure the stability and safety of dimethylsilanol, it should be stored in a cool, dry, and well-ventilated area, away from sources of heat, sparks, and direct sunlight.[3] The storage container should be tightly sealed to prevent moisture from entering, which can promote condensation reactions. It is also crucial to store it separately from incompatible materials such as strong acids, bases, and oxidizing agents.[3]

Q3: What personal protective equipment (PPE) should I wear when handling dimethylsilanol?

A3: A comprehensive PPE strategy is essential when working with dimethylsilanol. The following diagram outlines the recommended PPE.



[Click to download full resolution via product page](#)

Caption: Recommended PPE for handling dimethylsilanol.

Always inspect your PPE for any signs of damage before use.[6]

Q4: How should I dispose of dimethylsilanol waste?

A4: Dimethylsilanol and any materials contaminated with it should be treated as hazardous waste.[3] Do not pour it down the drain.[3] Collect all waste in a properly labeled, sealed, and compatible container. Follow your institution's and local regulations for hazardous waste disposal.[3] For silane-contaminated solids like silica gel, collect them in a designated, labeled container for professional disposal.[7]

Section 3: Troubleshooting Guide

This section provides solutions to common problems encountered during experiments involving dimethylsilanol.

Q1: My dimethylsilanol solution has become viscous or has solidified. What happened?

A1: This is a common issue caused by the self-condensation of silanol groups to form siloxane bonds (Si-O-Si). This process can be accelerated by the presence of moisture, acids, or bases.

- Causality: The hydroxyl group on one dimethylsilanol molecule can react with another, eliminating a molecule of water and forming a dimer. This process can continue, leading to the formation of longer polymer chains and eventually a viscous liquid or solid.
- Solution:
 - Moisture Control: Ensure that all glassware is thoroughly dried and that the reaction is performed under an inert atmosphere (e.g., nitrogen or argon) if possible. Use anhydrous solvents.
 - pH Control: Avoid acidic or basic conditions unless they are a required part of your experimental protocol. The stability of silanols is often greatest in a neutral pH range.
 - Temperature Control: Store dimethylsilanol at the recommended cool temperature to slow down the rate of condensation.

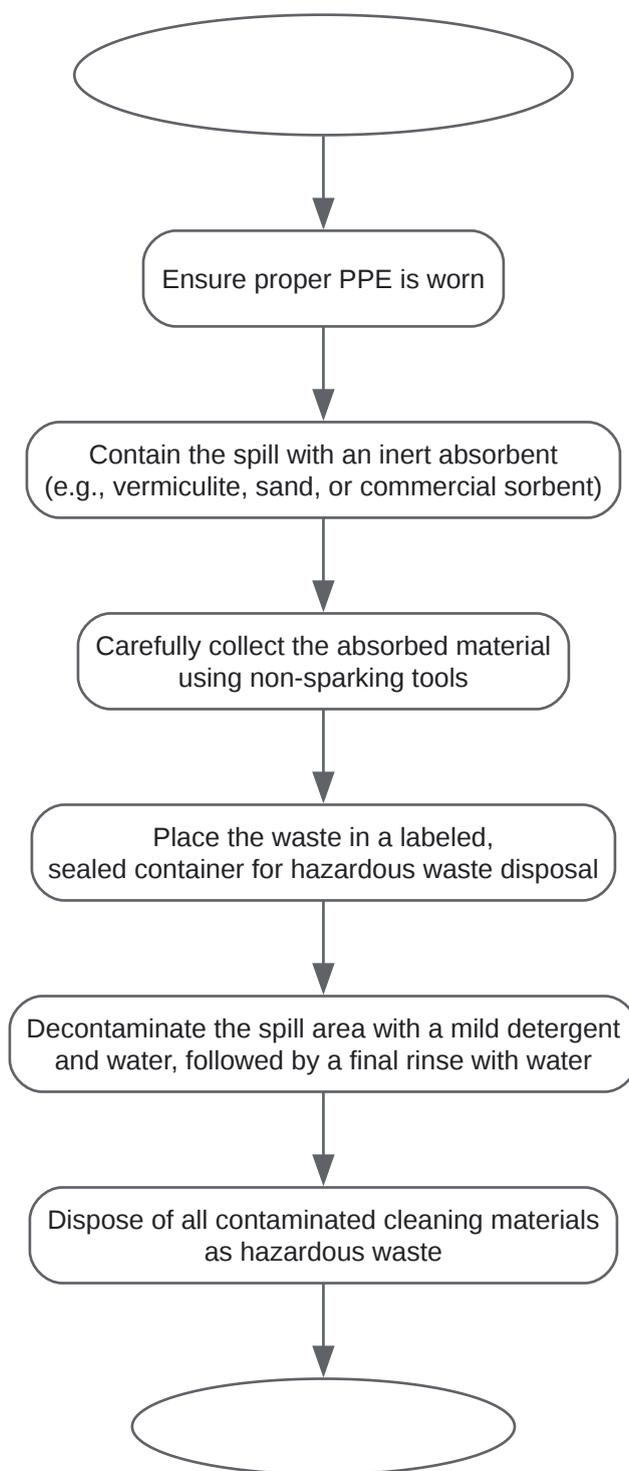
Q2: My reaction involving dimethylsilanol is giving a low yield. What are the potential causes?

A2: Low yields in reactions with dimethylsilanol can often be attributed to its reactivity and volatility.

- Causality:
 - Side Reactions: As mentioned above, self-condensation can compete with your desired reaction, consuming the starting material.
 - Evaporation: Dimethylsilanol has a relatively low boiling point (51.3 °C), and significant loss of material can occur if the reaction is performed at elevated temperatures without a condenser.
 - Reagent Incompatibility: The hydroxyl group of dimethylsilanol can react with a variety of functional groups. Ensure that your other reagents are compatible.
- Solution:
 - Reaction Setup: Use a reflux condenser for reactions performed at or near the boiling point of dimethylsilanol.
 - Monitor for Condensation: Use analytical techniques like NMR or IR spectroscopy to monitor for the formation of siloxane byproducts.
 - Reagent Purity: Ensure all reagents and solvents are pure and dry to minimize side reactions.

Q3: I've spilled a small amount of dimethylsilanol in the fume hood. How should I clean it up?

A3: For a minor spill contained within a fume hood, follow these steps:



[Click to download full resolution via product page](#)

Caption: Step-by-step procedure for cleaning a minor dimethylsilanol spill.

For larger spills or spills outside of a fume hood, evacuate the area and follow your institution's emergency procedures.[8]

Section 4: Experimental Protocols

Protocol 1: General Handling and Dispensing of Dimethylsilanol

- Preparation:
 - Ensure you are wearing the appropriate PPE as outlined in the PPE diagram.
 - Work in a well-ventilated chemical fume hood.
 - Have spill cleanup materials readily available.[8]
- Dispensing:
 - Ground and bond the container when transferring large quantities to prevent static electricity buildup.
 - Use a clean, dry syringe or pipette to transfer small volumes.
 - Avoid direct contact with skin and eyes.
 - Keep the container tightly sealed when not in use.
- Post-Handling:
 - Wash hands thoroughly with soap and water after handling.
 - Clean any contaminated surfaces.

Section 5: First Aid Measures

In the event of exposure to dimethylsilanol, take the following immediate actions. This information is based on general first aid for volatile and irritating chemicals and should be confirmed with a specific Safety Data Sheet if one becomes available.

- Inhalation: Move the person to fresh air. If they are not breathing, give artificial respiration. Seek immediate medical attention.[5]

- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.[9]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[9]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.

References

- Precautions For Safe Use Of Organosilicon. (2023, November 14). Sylicglobal Textile Auxiliares Supplier.
- why is silane dangerous ? (2023, June 27). Huazhong Gas.
- Volatile Methyl Siloxanes as Potential Hazardous Air Pollutants. Polish Journal of Environmental Studies.
- Silane (SiH₄) Uses and Side Effects. (2023, January 20). Safety Monitors.
- How to Safely Manage Heptamethyltrisiloxane Spills: A Step-by-Step Guide.
- Troubleshooting incomplete silaniz
- Siloxane emissions during the use of hair care products can pose health repercussions. (2023, November 27).
- Cas 5906-76-3,dimethylsilanol. LookChem.
- Volatile Methyl Siloxanes and Other Organosilicon Compounds in Residential Air. Environmental Science & Technology.
- Spill Control/Emergency Response. (2025, January 14). EHSO Manual 2025-2026. University of Oklahoma Health Sciences.
- How to safely dispose silane agents? (2021, February 4).
- Technical Support Center: Optimizing Silanization Reaction Time and Temper
- dimethylsilanol 5906-76-3 wiki. Guidechem.
- Organosilanols. Sigma-Aldrich.
- Chemical Spill Procedures. Environmental Health & Safety. University of Toronto.
- SAFETY DATA SHEET. (2025, November 6). Sigma-Aldrich.
- Stability and Reactivity of γ -MPTMS Silane in Some Commercial Primer and Adhesive Formul
- Chemical Spill Procedures. Office of Environmental Health and Safety. Princeton EHS.
- **Silanol, dimethyl-** | 5906-76-3. ChemicalBook.
- 5906-76-3 dimethylsilanol dimethylsilanol.
- How to stop condensation of silanol groups? (2019, October 20).

- GLOBAL SAFE HANDLING OF CHLOROSILANES.
- Chemical Spill procedure. UOW.
- Silicone passive sampling used to identify novel dermal chemical exposures of firefighters and assess PPE innov
- Synthesis of (chloromethyl)dimethylsilanol. (2025, August 5).
- WO2010056694A1 - Process to remove silanol from the preparation of a modified polymer.
- Stability of silanols and grafted alkylsilane monolayers on plasma-activ
- Standard Operating Procedures for Working with Dangerously Reactive Chemicals.
- Is Personal Protective Equipment Required When Working with Solvents?. MicroCare.
- How To: Troubleshoot a Reaction. Department of Chemistry. University of Rochester.
- Personal Protective Equipment. Environmental Health & Safety Services.
- Essential Safety Gear for Handling Heptamethyltrisiloxane: A Comprehensive Guide.
- Waste treatment in silicon production oper
- (a) Reactivity of silane(s) and silanols. Silanols are most stable at...
- Back-to-cyclic monomers: chemical recycling of silicone waste using a [polydentate ligand–potassium silanolate] complex. (2023, March 14). RSC Publishing.
- The Chemistry Blog - How to Safely Handle Reactive Chemicals. (2024, August 7).
- Synthesis of (chloromethyl)dimethylsilanol. OUCI.
- Stability of Silanols and Grafted Alkylsilane Monolayers on Plasma-Activated Mica Surfaces. (2025, August 9).
- Effect of storage time on chemical structure of a single-bottle and a two-bottle experimental ceramic primer and micro-shear bond strength of composite to ceramic. (2024, June 25). NIH.
- How does a Silane Coupling Agent Work?
- RULES FOR THE SAFE HANDLING OF CHEMICALS IN THE LABOR
- Best Practices for Avoiding Incidents With Reactive Chemicals. (2013, September 18).
- The use of silanols as initiators for the ROP of hexamethylcyclotrisiloxane in ammonia – from linear functional polymers to silicones of complex structure. New Journal of Chemistry (RSC Publishing).
- Silica Waste. Chemistry H&S Website.
- CN103420381A - Method for recycling disposal of silicon tetrachloride slag slurry produced in polycrystalline silicon production and device thereof.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Cas 5906-76-3,dimethylsilanol | lookchem \[lookchem.com\]](#)
- [2. dimethylsilanol | 5906-76-3 \[chemnet.com\]](#)
- [3. Precautions For Safe Use Of Organosilicon - Sylicglobal Textile Auxiliares Supplier \[sylicglobal.com\]](#)
- [4. why is silane dangerous ? - HUAZHONG \[huazhong-gas.com\]](#)
- [5. 7solutions.co.uk \[7solutions.co.uk\]](#)
- [6. artsci.usu.edu \[artsci.usu.edu\]](#)
- [7. chemhands.wp.st-andrews.ac.uk \[chemhands.wp.st-andrews.ac.uk\]](#)
- [8. Chemical Spill Procedures - Environmental Health & Safety \[ehs.utoronto.ca\]](#)
- [9. EHSO Manual 2025-2026 - Spill Control/Emergency Response \[labman.ouhsc.edu\]](#)
- To cite this document: BenchChem. [Dimethylsilanol Technical Support Center: A Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8551007#safe-handling-and-storage-procedures-for-dimethylsilanol\]](https://www.benchchem.com/product/b8551007#safe-handling-and-storage-procedures-for-dimethylsilanol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com